

Technical Support Center: Potassium Azide Solvent Compatibility

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Compound of Interest

Compound Name: *potassium azide*

Cat. No.: *B1246060*

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For researchers, scientists, and drug development professionals, understanding the compatibility of **potassium azide** with different solvents is crucial for experimental success and laboratory safety. This guide provides detailed information on solubility, potential hazards, and best practices.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **potassium azide** in common laboratory solvents?

A1: The solubility of **potassium azide** varies significantly depending on the solvent and temperature. It is highly soluble in water and liquid ammonia, moderately soluble in methanol, and has low to negligible solubility in many organic solvents.^{[1][2]} A summary of quantitative solubility data is provided in the table below.

Q2: Are there any solvents that are strictly incompatible with **potassium azide**?

A2: Yes. **Potassium azide** should never be mixed with acids or halogenated solvents like dichloromethane and chloroform.^{[3][4]} Contact with acids can generate highly toxic and explosive hydrazoic acid.^{[3][4]} Reaction with halogenated solvents can form extremely unstable and explosive di- and tri-azidomethane.^{[3][4]}

Q3: Can I use metal spatulas or equipment when handling **potassium azide** solutions?

A3: It is strongly advised to avoid using metal utensils, especially those containing heavy metals like copper or lead.[3] **Potassium azide** can react with these metals to form highly sensitive and explosive heavy metal azides.[2][5] Use non-metallic spatulas and equipment.

Q4: What are the general safety precautions when working with **potassium azide**?

A4: **Potassium azide** is extremely toxic and can be explosive under certain conditions.[2][6] Always handle it in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[7][8] Avoid shock, friction, and heat.[5][7]

Q5: How should I store solutions of **potassium azide**?

A5: Store **potassium azide** solutions in tightly closed, spark-free containers in a cool, dry, well-ventilated area away from incompatible substances.[2][7] Ensure storage is separate from acids, heavy metals, and halogenated compounds.[3][9]

Troubleshooting Guide

Problem 1: My **potassium azide** is not dissolving in the chosen solvent.

- Possible Cause: The solvent may have low polarity. **Potassium azide**, being an ionic salt, generally dissolves better in polar solvents.
- Solution: Refer to the solubility data table to select a more appropriate solvent. If your experimental conditions allow, consider using water, methanol, or ethanol. Gentle heating may increase solubility in some solvents, but be extremely cautious as **potassium azide** can decompose explosively upon heating.[2]

Problem 2: I observed gas evolution from my **potassium azide** solution.

- Possible Cause: This could indicate a decomposition reaction. If the solution came into contact with an acidic substance, it might be generating toxic hydrazoic acid gas.[3]
- Solution: IMMEDIATELY and SAFELY move to a well-ventilated area and consult your institution's safety protocols for hazardous gas release. Do not attempt to neutralize or dispose of the solution without proper guidance.

Problem 3: A precipitate formed unexpectedly in my reaction mixture containing **potassium azide**.

- Possible Cause: If your reaction mixture contains heavy metal ions, you may have formed an insoluble and potentially explosive heavy metal azide.[5]
- Solution: Treat the precipitate as potentially explosive. Do not scrape or apply friction. Consult with your institution's environmental health and safety department for proper disposal procedures.

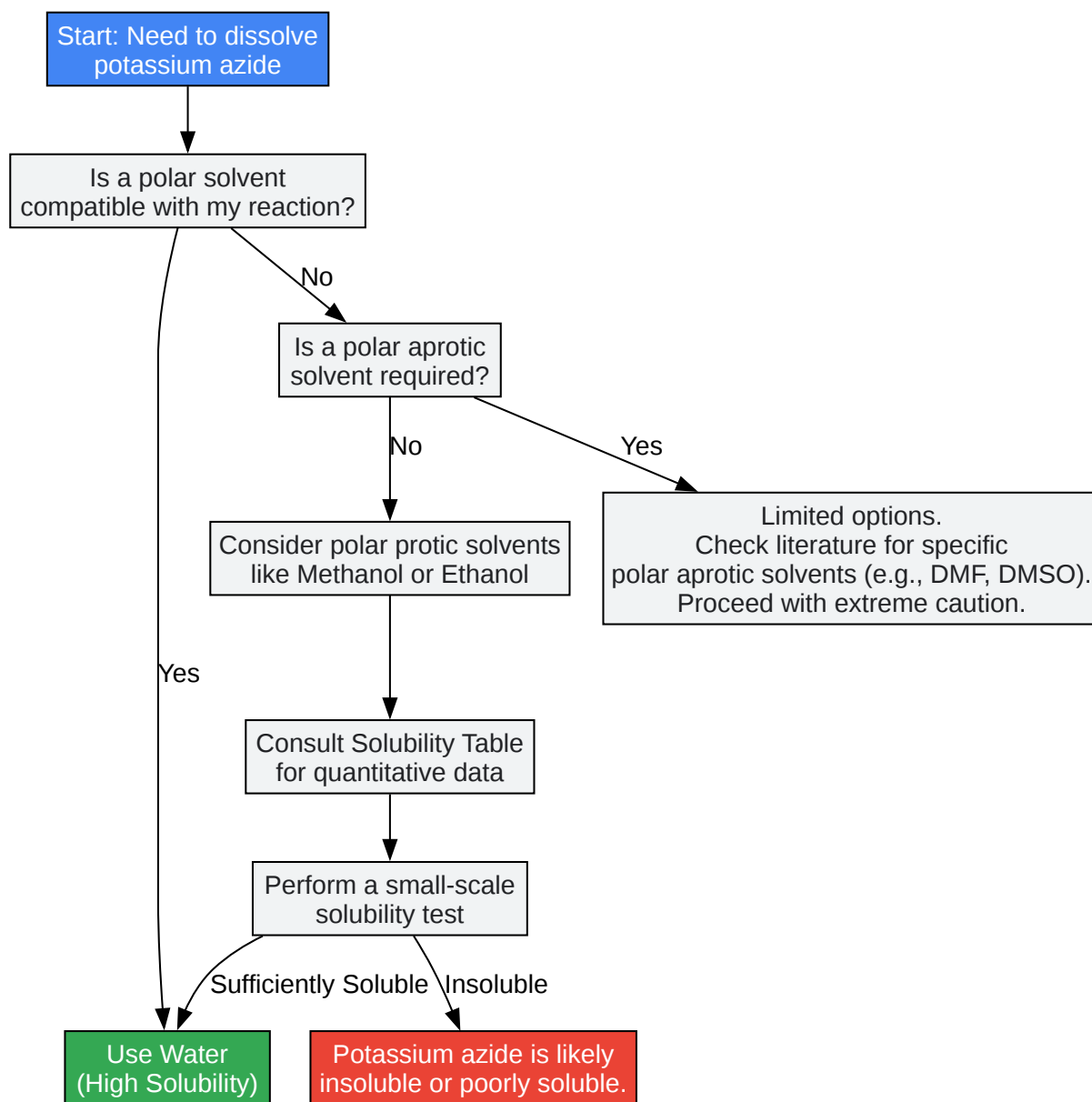
Data Presentation

Table 1: Solubility of **Potassium Azide** in Various Solvents

Solvent	Chemical Formula	Temperature (°C)	Solubility (g/100 g of solvent)
Water	H ₂ O	0	41.4[1][2]
10.5	46.5[1]		
17	49.6[1]		
20	50.8[2][10]		
100	105.7[1][2]		
Ethanol	C ₂ H ₅ OH	0	0.16[1][2]
16	0.137[1][2][5]		
80% Ethanol	-	0	1.83[1]
78.4	5.93[1]		
Methanol	CH ₃ OH	-	Very Soluble[1][2]
Liquid Ammonia	NH ₃	-	Very Soluble[1]
Benzene	C ₆ H ₆	80	0.15[1][2]
Diethyl Ether	(C ₂ H ₅) ₂ O	-	Slightly Soluble[1]
Acetone	(CH ₃) ₂ CO	-	Insoluble[1][2]

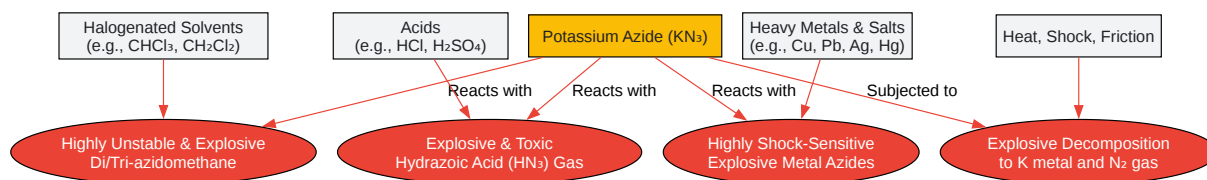
Experimental Protocols & Workflows

Below are diagrams illustrating key decision-making processes and potential hazards when working with **potassium azide**.



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Caption: Workflow for selecting a suitable solvent for **potassium azide**.



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Caption: Potential hazardous reactions of **potassium azide**.

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